

Health physics and dosimetry of Niobium-95

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Niobium-95*

CAS No.: *13967-76-5*

Cat. No.: *B1194888*

[Get Quote](#)

An In-depth Technical Guide to the Health Physics and Dosimetry of **Niobium-95**

This guide provides a comprehensive overview of the health physics and dosimetry aspects of **Niobium-95** (^{95}Nb), a radionuclide of importance in various research and industrial applications. This document is intended for researchers, scientists, and drug development professionals who may work with or encounter this isotope.

Introduction to Niobium-95

Niobium-95 is a radioactive isotope of niobium, a transition metal. It is primarily produced as a fission product in nuclear reactors and is also the daughter product of Zirconium-95 (^{95}Zr) decay. Understanding its physical and radiological properties is crucial for ensuring safe handling and accurate dosimetry.

Physical and Radiological Properties

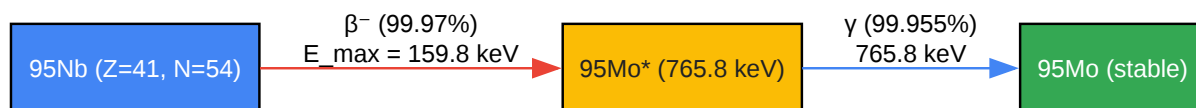
A summary of the key physical and radiological properties of **Niobium-95** is presented in Table 1.

Table 1: Physical and Radiological Properties of **Niobium-95**

Property	Value
Half-life	34.991 days
Decay Mode	Beta-minus (β^-)
Parent Nuclide	^{95}Zr
Progeny Nuclide	^{95}Mo (stable)
Beta-minus (β^-) Energies (Maximum)	159.8 keV (99.97%), 721.5 keV (unique 2nd forbidden), 925.6 keV (0.030%)[1]
Gamma (γ) Ray Energy	765.8 keV (99.955%)[1]
Specific Gamma-Ray Dose Constant	0.48026 mrem/hr/mCi at 1 meter

Decay Scheme

Niobium-95 decays primarily via beta-minus emission to an excited state of Molybdenum-95 (^{95}Mo), which then promptly de-excites by emitting a gamma ray. The decay scheme is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Figure 1: Simplified decay scheme of **Niobium-95**.

Dosimetry

Dosimetry for **Niobium-95** involves the assessment of both internal and external radiation doses.

Internal Dosimetry

Internal exposure to **Niobium-95** can occur through inhalation or ingestion. The resulting dose is dependent on the route of intake, the chemical form of the radionuclide, and the biokinetic

behavior within the body. The International Commission on Radiological Protection (ICRP) provides dose coefficients for calculating the committed effective dose from an intake of **Niobium-95**.

Table 2: Dose Conversion Factors for Inhalation and Ingestion of **Niobium-95** (for Adults)

Intake Route	Lung Absorption Type	f_1 (Ingestion)	Committed Effective Dose Coefficient (Sv/Bq)
Inhalation	F (Fast)	-	1.2E-10
M (Moderate)	-	2.1E-10	1.2E-10
S (Slow)	-	2.8E-10	
Ingestion	-	0.01	7.1E-11

Data sourced from ICRP Publication 71 and 72.[\[2\]](#)[\[3\]](#) The f_1 value represents the fraction of the ingested activity that is absorbed from the gastrointestinal tract into the bloodstream.

External Dosimetry

External exposure to **Niobium-95** is primarily from its high-energy gamma emission. The dose rate from an external source can be calculated using the specific gamma-ray dose constant. Shielding is an effective way to reduce external exposure.

Table 3: Shielding Data for **Niobium-95** Gamma Rays (766 keV)

Shielding Material	Density (g/cm ³)	Mass Attenuation Coefficient (cm ² /g)	Half-Value Layer (HVL) (cm)	Tenth-Value Layer (TVL) (cm)
Lead (Pb)	11.34	0.101	0.61	2.03
Steel (Fe)	7.87	0.072	1.23	4.08
Concrete (Ordinary)	2.35	0.074	4.00	13.28

Mass attenuation coefficients are for approximately 766 keV gamma energy. HVL and TVL are calculated from the mass attenuation coefficients and densities.

Experimental Protocols

Accurate dosimetry of **Niobium-95** relies on precise measurements of its activity in various matrices. Below are detailed methodologies for common experimental procedures.

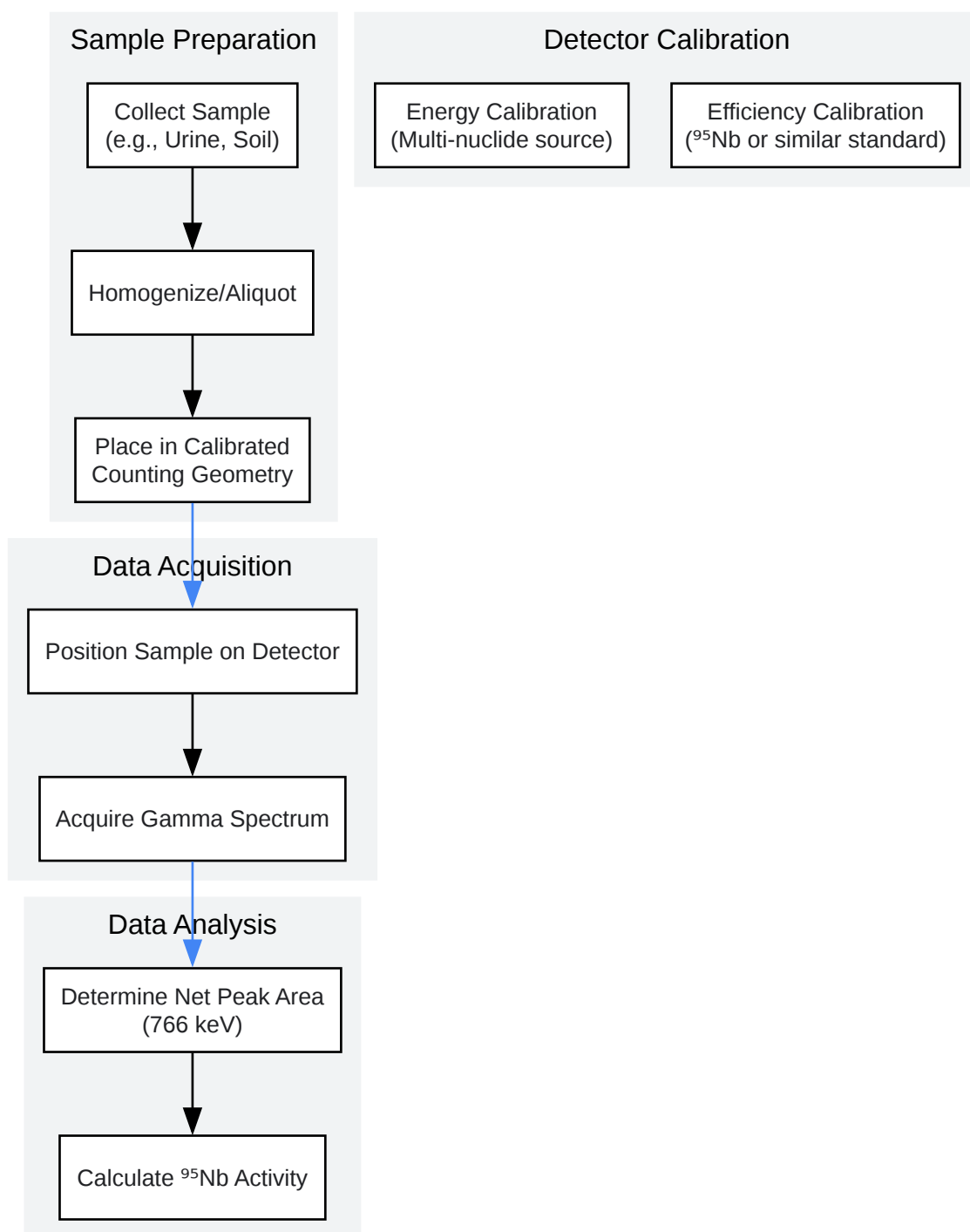
Gamma Spectrometry for Niobium-95 Quantification

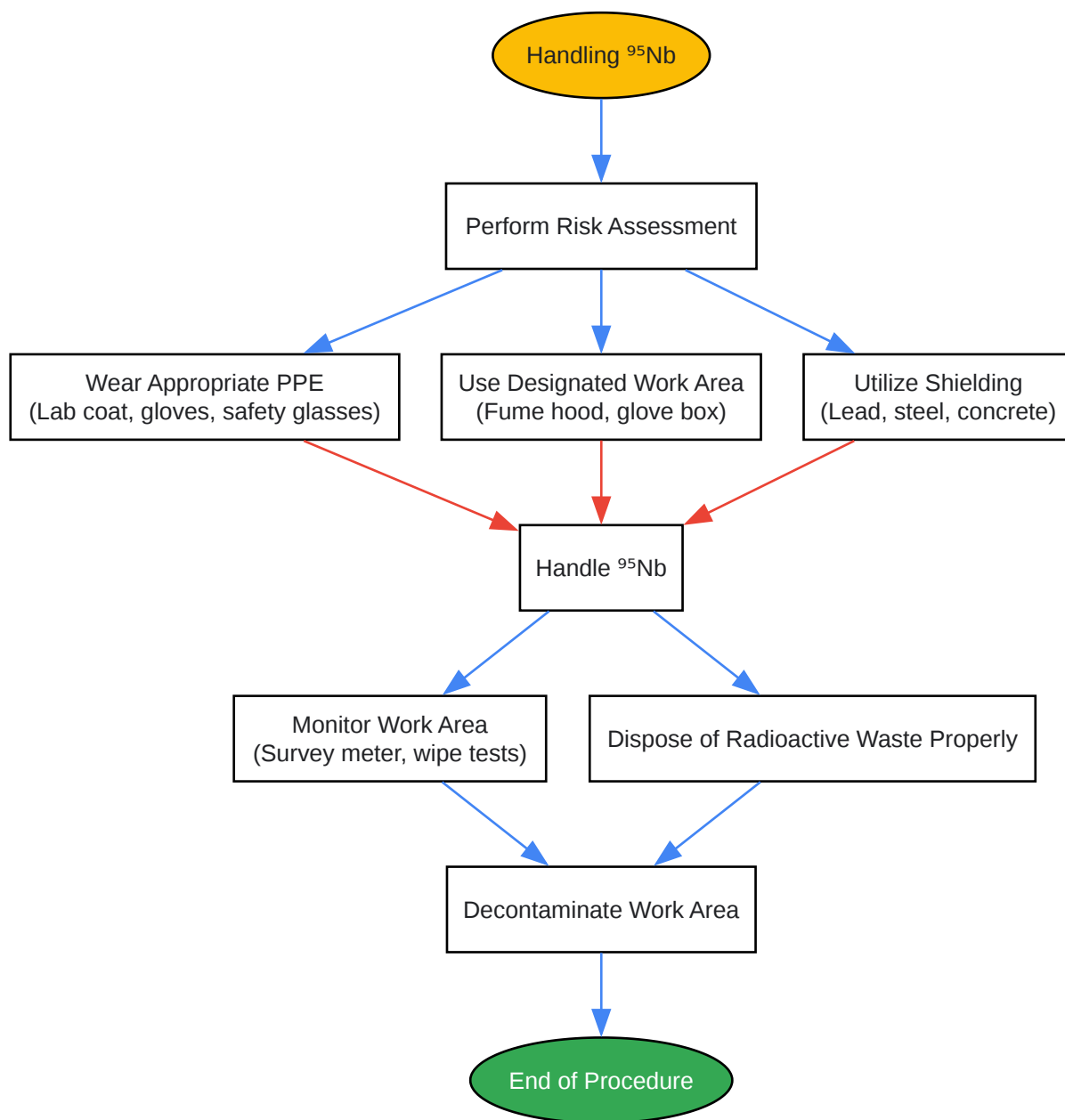
This protocol describes the measurement of **Niobium-95** activity in a sample using a High-Purity Germanium (HPGe) detector.

Methodology:

- Sample Preparation:
 - For liquid samples (e.g., water, urine), a known volume is placed in a calibrated counting geometry (e.g., Marinelli beaker).
 - For solid samples (e.g., soil, biological tissue), the sample is homogenized, and a known mass is placed in a calibrated counting geometry. If necessary, the sample may be ashed or digested to concentrate the activity and achieve a uniform matrix.
- Detector Calibration:
 - Energy Calibration: A standard multi-nuclide source with known gamma energies spanning the energy range of interest is used to establish the relationship between channel number and gamma-ray energy.
 - Efficiency Calibration: A certified **Niobium-95** standard source, or a multi-nuclide standard with a gamma emission near 766 keV, in the same geometry as the samples, is used to determine the detector's efficiency at the 766 keV photopeak.
- Data Acquisition:
 - The prepared sample is placed in a reproducible position on the HPGe detector.

- The gamma-ray spectrum is acquired for a sufficient time to achieve a statistically significant peak at 766 keV.
- Data Analysis:
 - The net peak area of the 766 keV photopeak is determined by subtracting the background continuum.
 - The activity of **Niobium-95** in the sample is calculated using the following formula: Activity (Bq) = Net Peak Area / (Efficiency * Gamma Yield * Counting Time) where the gamma yield for the 766 keV photon is 0.99955.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. meral.edu.mm](http://meral.edu.mm) [meral.edu.mm]
- [2. eichrom.com](http://eichrom.com) [eichrom.com]
- [3. Nondestructive Evaluation Physics : X-Ray](http://nde-ed.org) [nde-ed.org]
- To cite this document: BenchChem. [Health physics and dosimetry of Niobium-95]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1194888/docs#health-physics-and-dosimetry-of-niobium-95>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

